

Application Notes and Protocols for Gadoquatrane-Enhanced Magnetic Resonance Imaging

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Compound of Interest

Compound Name: Gadoquatrane

Cat. No.: B12659558

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Introduction

Gadoquatrane (BAY 1747846) is a next-generation, macrocyclic, gadolinium-based contrast agent (GBCA) designed for enhanced magnetic resonance imaging (MRI).^{[1][2]} Its unique tetrameric structure contributes to high stability and significantly higher relaxivity compared to conventional GBCAs.^{[1][2][3]} This property allows for a substantial reduction in the required gadolinium dose, minimizing patient exposure without compromising diagnostic image quality.

These application notes provide an overview of **Gadoquatrane** and detailed protocols for its use in preclinical and clinical research settings. The recommended imaging parameters are intended as a starting point and should be optimized for specific applications and imaging hardware.

Mechanism of Action

Gadoquatrane is a T1-shortening contrast agent. When introduced into the body, the gadolinium ions in **Gadoquatrane** interact with surrounding water protons. This interaction accelerates the longitudinal relaxation time (T1) of these protons, leading to a stronger signal on T1-weighted MR images. The result is an enhanced contrast between tissues with different

perfusion and vascularity, improving the visualization of anatomical structures and pathological processes.

The key innovation of **Gadoquatrane** lies in its high relaxivity, which is more than double that of established GBCAs. This heightened efficiency in T1 shortening is the basis for its use at a lower clinical dose.

Key Properties of Gadoquatrane

A summary of the essential properties of **Gadoquatrane** is presented in the table below.

Property	Value	Reference
Structure	Tetrameric, Macrocyclic	
Mechanism of Action	T1 Relaxation Enhancement	
r1-Relaxivity (in human plasma, 1.41 T, 37°C)	11.8 mM ⁻¹ s ⁻¹ per Gd	
r1-Relaxivity (in human plasma, 3.0 T, 37°C)	10.5 mM ⁻¹ s ⁻¹ per Gd	
Recommended Dose	0.04 mmol Gd/kg body weight	
Administration Route	Intravenous (IV) injection	
Distribution	Extracellular	
Elimination	Renal	

Recommended Imaging Protocols

Due to its high relaxivity, standard T1-weighted sequences can be adapted for use with **Gadoquatrane**. The following tables provide recommended starting parameters for common applications. These should be considered as guidelines and may require optimization based on the scanner (e.g., 1.5T or 3.0T), coil, and specific research question.

Central Nervous System (CNS) Imaging

Application: Detection and characterization of brain and spinal cord pathologies, such as tumors and inflammatory conditions.

Parameter	1.5T	3.0T
Sequence Type	T1-weighted Spin Echo (SE) or Gradient Echo (GRE) (e.g., MPRAGE, LAVA, VIBE)	T1-weighted Spin Echo (SE) or Gradient Echo (GRE) (e.g., MPRAGE, LAVA, VIBE)
Repetition Time (TR)	400 - 600 ms (SE); Variable (GRE)	500 - 750 ms (SE); Variable (GRE)
Echo Time (TE)	Minimum	Minimum
Flip Angle	90° (SE); 8° - 12° (GRE)	90° (SE); 8° - 12° (GRE)
Inversion Time (TI)	800 - 950 ms (for inversion recovery sequences)	900 - 1100 ms (for inversion recovery sequences)
Matrix Size	256 x 256 or higher	320 x 320 or higher
Field of View (FOV)	22 - 24 cm	22 - 24 cm
Slice Thickness	1 - 5 mm	1 - 3 mm

Body Imaging (Abdomen, Pelvis, Thorax)

Application: Assessment of organs, soft tissues, and vascular structures.

Parameter	1.5T	3.0T
Sequence Type	T1-weighted Gradient Echo (GRE) with fat suppression (e.g., LAVA, VIBE, THRIVE)	T1-weighted Gradient Echo (GRE) with fat suppression (e.g., LAVA, VIBE, THRIVE)
Repetition Time (TR)	< 10 ms	< 8 ms
Echo Time (TE)	< 4 ms	< 3 ms
Flip Angle	10° - 15°	10° - 15°
Matrix Size	192 x 256 or higher	256 x 320 or higher
Field of View (FOV)	32 - 40 cm	32 - 40 cm
Slice Thickness	3 - 6 mm	2 - 5 mm

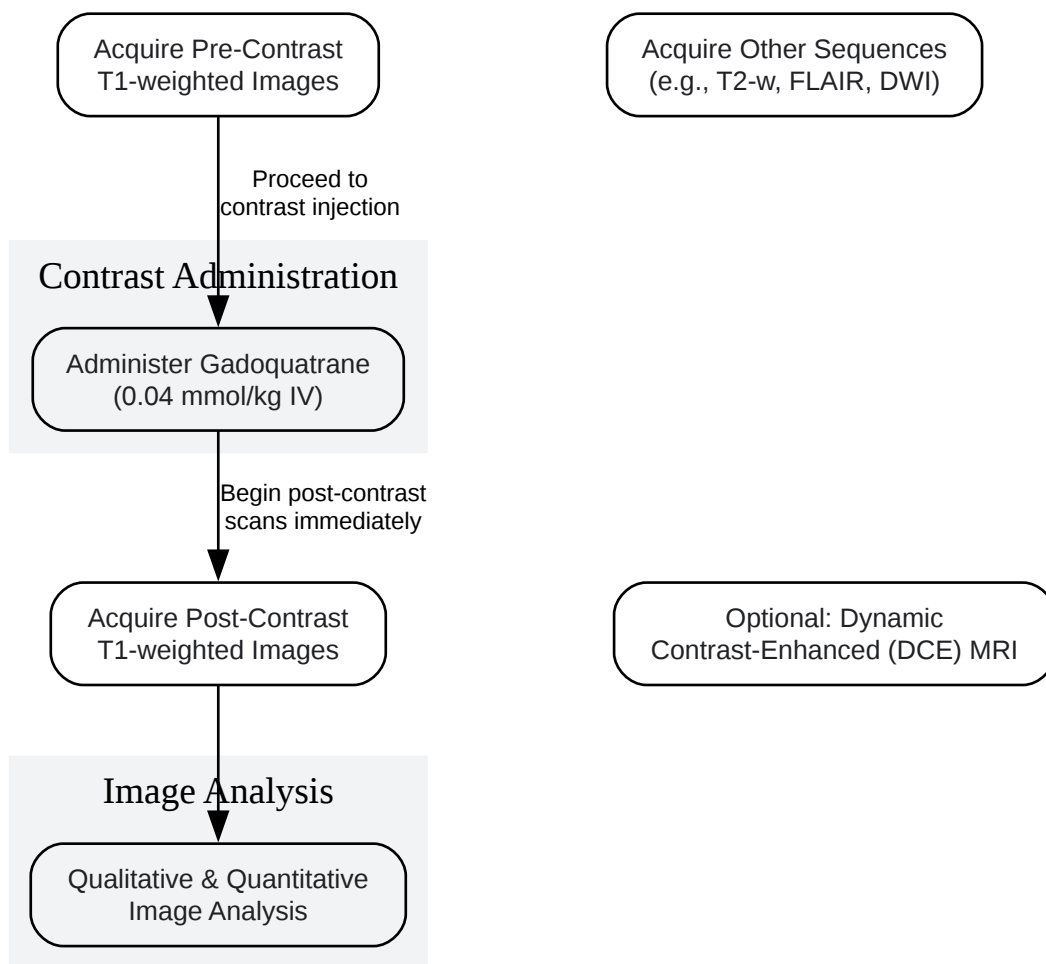
Magnetic Resonance Angiography (MRA)

Application: Visualization of blood vessels.

Parameter	1.5T	3.0T
Sequence Type	3D T1-weighted Gradient Echo (GRE) (e.g., TRICKS, TWIST)	3D T1-weighted Gradient Echo (GRE) (e.g., TRICKS, TWIST)
Repetition Time (TR)	< 5 ms	< 4 ms
Echo Time (TE)	Minimum	Minimum
Flip Angle	20° - 40°	20° - 30°
Matrix Size	256 x 256 or higher	320 x 320 or higher
Field of View (FOV)	Dependent on anatomy	Dependent on anatomy
Voxel Size	Isotropic, 1 - 1.5 mm	Isotropic, < 1.2 mm

Experimental Workflow

The following diagram outlines a typical experimental workflow for a **Gadoquatrane**-enhanced MRI study.

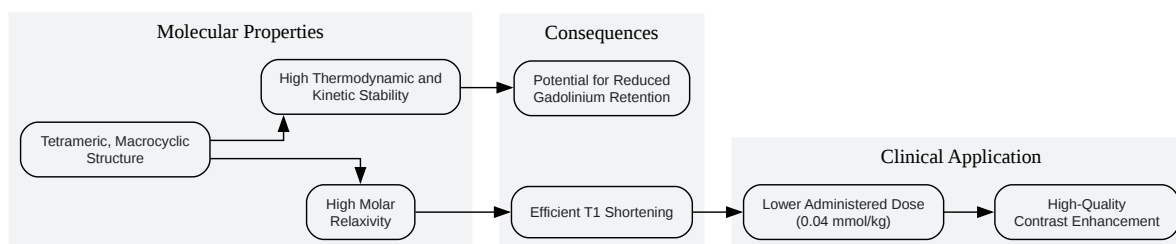


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Caption: Experimental workflow for **Gadoquatrane**-enhanced MRI.

Signaling Pathway and Logical Relationships

The following diagram illustrates the logical relationship between the properties of **Gadoquatrane** and its clinical application.



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Caption: Logical flow from molecular properties to clinical application of **Gadoquatrane**.

Conclusion

Gadoquatrane represents a significant advancement in contrast-enhanced MRI, offering the potential for high-quality imaging at a substantially reduced gadolinium dose. The protocols and information provided herein are intended to serve as a guide for researchers and clinicians in the application of this novel contrast agent. Further optimization of imaging parameters is encouraged to fully leverage the unique properties of **Gadoquatrane** for specific research and diagnostic needs.

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